

safety, handling, and storage of 2-Methoxy-4-nitroaniline powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-4-nitroaniline

Cat. No.: B147289

[Get Quote](#)

An In-depth Technical Guide to the Safety, Handling, and Storage of **2-Methoxy-4-nitroaniline** Powder

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and potential hazards of **2-Methoxy-4-nitroaniline** powder. The information is compiled from various safety data sheets and scientific publications to ensure a thorough understanding for professionals working with this chemical.

Chemical Identification and Physical Properties

2-Methoxy-4-nitroaniline, also known as 4-Nitro-o-anisidine, is an organic compound used as an intermediate in the synthesis of azo dyes and pigments, such as Pigment Yellow 74.[1][2] It appears as a yellow to orange crystalline powder.[1][3]

Property	Value	Reference
CAS Number	97-52-9	[4] [5]
Molecular Formula	C7H8N2O3	[5]
Molecular Weight	168.15 g/mol	[4]
Melting Point	140-142 °C	[6]
Boiling Point	Decomposes	[7]
Solubility in Water	Slightly soluble (0.2 g/L)	[7]
Appearance	Yellow to orange crystalline powder	[1] [3]
Odor	Odorless to characteristic	[5] [7]

Hazard Identification and Classification

2-Methoxy-4-nitroaniline is classified as a hazardous chemical. It is harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#)[\[5\]](#) It is also suspected of causing cancer and genetic defects and may cause damage to organs through prolonged or repeated exposure.[\[8\]](#)[\[9\]](#)

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled
Carcinogenicity	Category 2	H351: Suspected of causing cancer
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Chronic Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

Toxicological Data

Toxicological studies have been conducted to determine the acute and chronic effects of **2-Methoxy-4-nitroaniline**.

Toxicity Endpoint	Species	Route	Value	Reference
LD50 (Lethal Dose, 50%)	Rat	Oral	997 mg/kg	[4]
Bacterial Mutagenicity	Salmonella typhimurium TA100 and TA98	In vitro	Positive (with and without metabolic activation)	[3]

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **2-Methoxy-4-nitroaniline** are often proprietary. However, based on published research, the following methodologies have been employed:

Bacterial Mutagenicity Assay (Ames Test)

A study investigating the genotoxicity of **2-Methoxy-4-nitroaniline** utilized the bacterial reverse mutation assay, commonly known as the Ames test.^[3]

- Objective: To assess the potential of the test chemical to induce gene mutations in bacteria.
- Methodology:
 - Strains of *Salmonella typhimurium* (TA100 and TA98) that are sensitive to mutation are used.
 - The bacteria are exposed to various concentrations of **2-Methoxy-4-nitroaniline**, both with and without an external metabolic activation system (S9 mix), which simulates mammalian metabolism.^[3]
 - The cultures are incubated, and the number of revertant colonies (bacteria that have mutated back to a state where they can grow in the absence of a specific nutrient) is counted.
 - A significant increase in the number of revertant colonies compared to the control group indicates a mutagenic effect.^[3] In the case of **2-Methoxy-4-nitroaniline**, significant increases in mutant colonies were observed at concentrations of 250-1000 µg/plate.^[3]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **2-Methoxy-4-nitroaniline** powder to minimize exposure.

Engineering Controls

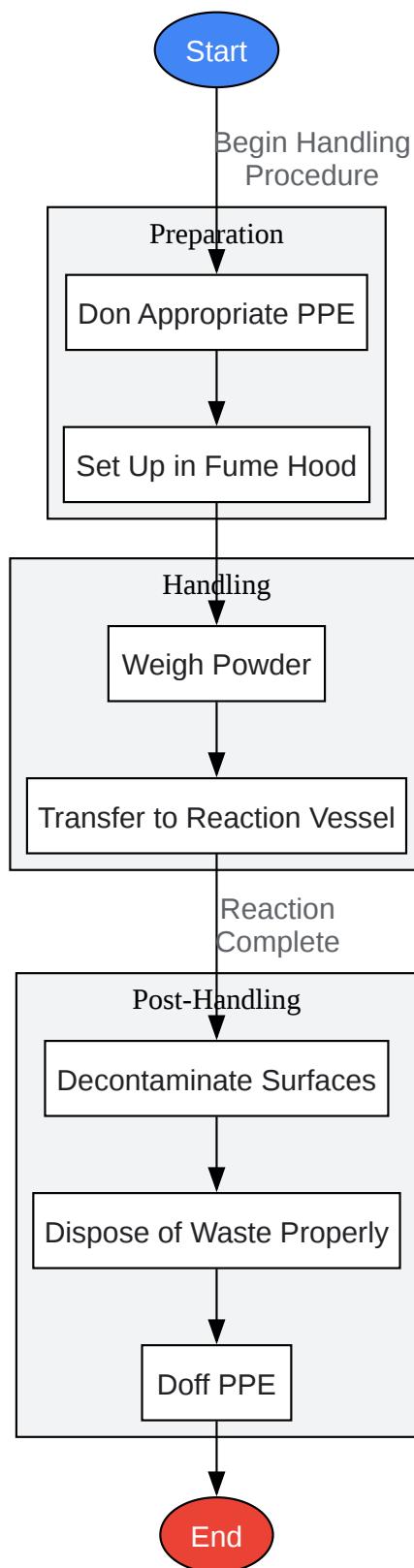
- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.^[7]

- Emergency eyewash stations and safety showers must be readily available.[\[7\]](#)

Personal Protective Equipment

PPE Category	Specification	Reference
Eye/Face Protection	Chemical safety goggles or a face shield.	[10]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	[11]
Skin and Body Protection	Protective clothing, including a lab coat and closed-toe shoes.	[10]
Respiratory Protection	A NIOSH/MSHA-approved respirator should be used when engineering controls are not sufficient to maintain airborne concentrations below exposure limits or when handling large quantities.	[10]

Handling Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Methoxy-4-nitroaniline** powder.

Storage and Stability

Proper storage is crucial to maintain the integrity of **2-Methoxy-4-nitroaniline** and to prevent hazardous situations.

Storage Parameter	Recommendation	Reference
Temperature	Store below +30°C in a cool, dry place.	[1]
Container	Keep container tightly closed.	[10]
Ventilation	Store in a well-ventilated area.	[10]
Security	Store locked up.	[12]

Incompatible Materials

2-Methoxy-4-nitroaniline should be stored away from the following incompatible materials to avoid hazardous reactions:

- Acids[\[10\]](#)
- Strong oxidizing agents[\[10\]](#)
- Acid anhydrides[\[10\]](#)
- Acid chlorides[\[10\]](#)
- Chloroformates[\[10\]](#)

Hazardous Decomposition Products

When heated to decomposition, **2-Methoxy-4-nitroaniline** may emit toxic fumes, including:

- Nitrogen oxides (NOx)[\[7\]](#)
- Carbon monoxide (CO)[\[7\]](#)
- Carbon dioxide (CO2)[\[7\]](#)

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

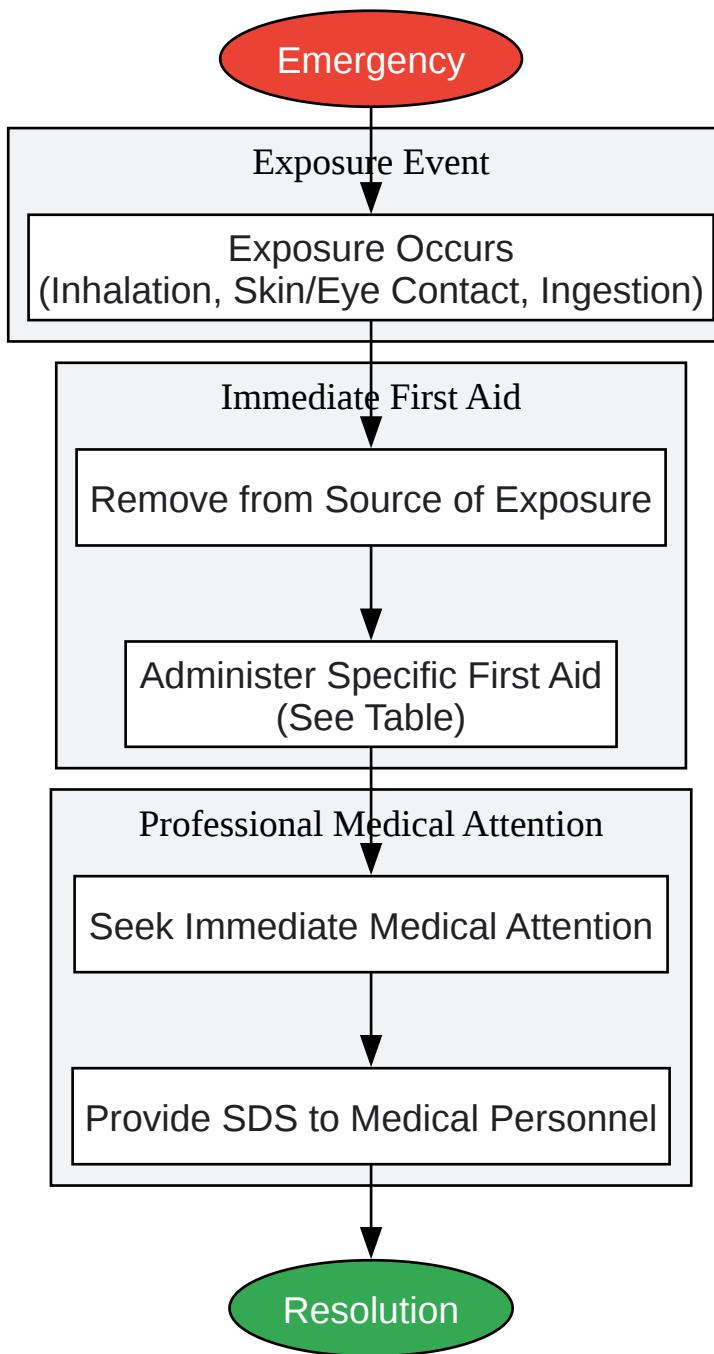
First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.	[10]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.	[10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.	[10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.	[11]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (PPE) as outlined in Section 5.2.
- Containment and Cleanup: For solid spills, avoid creating dust. Moisten the material with a suitable solvent (e.g., 60-70% ethanol) before sweeping it up and placing it in a sealed container for disposal. Decontaminate the spill area with a soap and water solution.[\[13\]](#)

Logical Relationship Diagram for Emergency Response



[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to an exposure to **2-Methoxy-4-nitroaniline**.

This guide is intended to provide essential safety, handling, and storage information for **2-Methoxy-4-nitroaniline** powder. It is not exhaustive, and users should always consult the most current Safety Data Sheet (SDS) from their supplier and adhere to all applicable institutional and regulatory guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxy-4-nitroaniline | 97-52-9 [chemicalbook.com]
- 2. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- 3. Evaluation of 2-methoxy-4-nitroaniline (MNA) in hypersensitivity, 14-day subacute, reproductive, and genotoxicity studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. fr.cpachem.com [fr.cpachem.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. 2-甲氨基-4-硝基苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. aarti-industries.com [aarti-industries.com]
- 8. 2-Methoxy-4-nitroaniline | C7H8N2O3 | CID 7337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- 11. benchchem.com [benchchem.com]
- 12. durhamtech.edu [durhamtech.edu]
- 13. 2-Methoxy-4-nitroaniline | 97-52-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [safety, handling, and storage of 2-Methoxy-4-nitroaniline powder]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147289#safety-handling-and-storage-of-2-methoxy-4-nitroaniline-powder>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com